

Personal protective equipment for handling 4-Fluoro-2-nitrophenol

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Compound of Interest

Compound Name: 4-Fluoro-2-nitrophenol

Cat. No.: B1295195

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Essential Safety and Handling Guide for 4-Fluoro-2-nitrophenol

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling and disposal of **4-Fluoro-2-nitrophenol**.

Chemical Identifier and Properties

Property	Value
CAS Number	394-33-2 [1]
Molecular Formula	FC6H3(NO2)OH [1]
Molecular Weight	157.10 g/mol [1]
Appearance	Brown Solid
Melting Point	75-77 °C [1]

Hazard Identification and Classification

4-Fluoro-2-nitrophenol is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation	4
Skin Corrosion/Irritation	2[1][2]
Serious Eye Damage/Eye Irritation	2[1][2]
Specific target organ toxicity (single exposure)	3
Short-term (acute) aquatic hazard	1
Long-term (chronic) aquatic hazard	1

Signal Word: Warning[1][2]

Hazard Statements:

- Harmful if swallowed, in contact with skin, or if inhaled.
- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.
- Very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

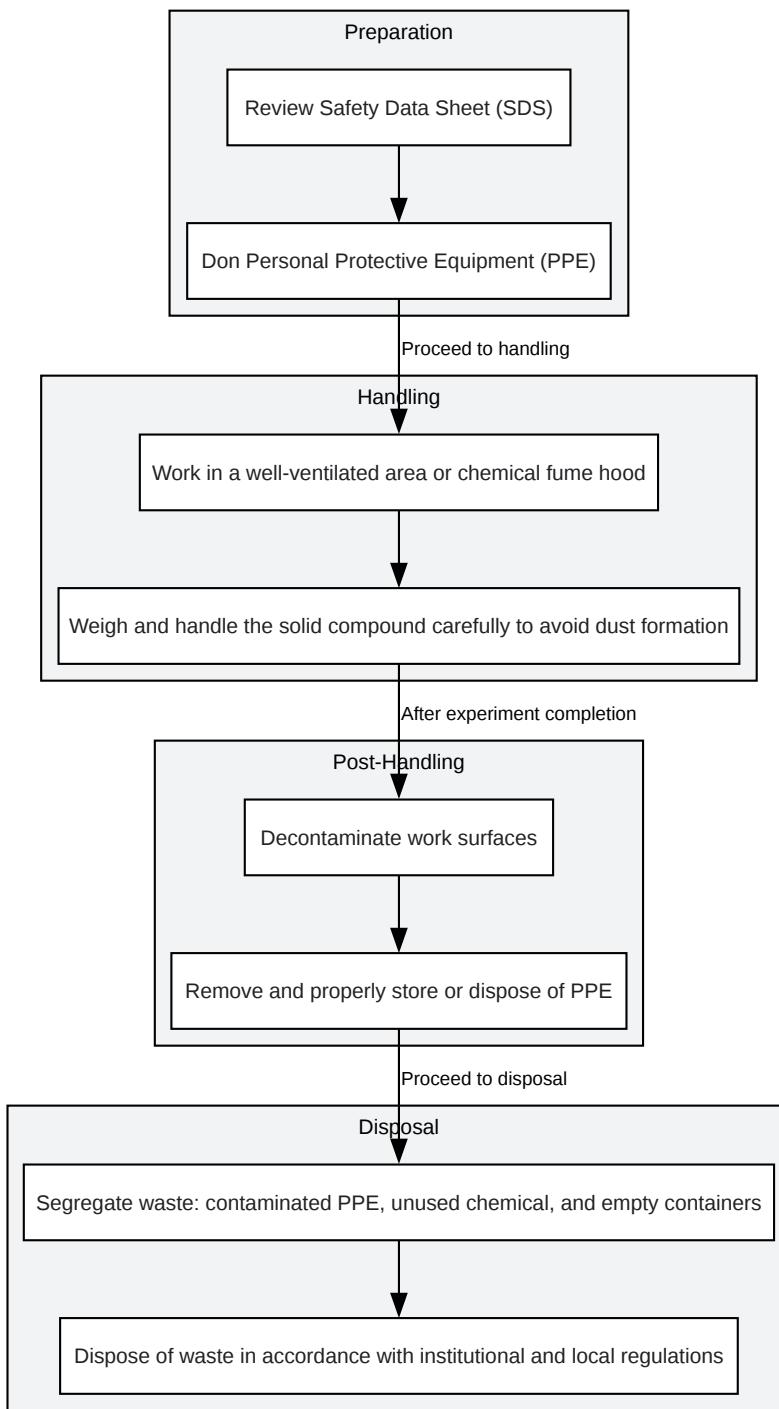
The following personal protective equipment is mandatory when handling **4-Fluoro-2-nitrophenol** to minimize exposure and ensure personal safety.

Equipment	Specification
Respiratory Protection	NIOSH-approved N95 dust mask or higher, especially when dusts are generated. [1]
Eye Protection	Chemical safety goggles or face shield. [1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. Consider a chemical-resistant apron for splash protection.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for the safe handling of **4-Fluoro-2-nitrophenol**. The following diagram outlines the procedural steps from preparation to disposal.

Workflow for Handling 4-Fluoro-2-nitrophenol

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Caption: Procedural workflow for the safe handling of **4-Fluoro-2-nitrophenol**.

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [2] [3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3]

Disposal Plan

Proper disposal of **4-Fluoro-2-nitrophenol** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused Chemical: Dispose of the chemical in its original container or a suitable, labeled waste container. Do not mix with other waste.
- Contaminated Materials: Any materials that have come into contact with **4-Fluoro-2-nitrophenol**, such as gloves, filter paper, and containers, must be treated as hazardous waste.
- Disposal Method: All waste must be disposed of through an approved waste disposal plant. [\[2\]](#)[\[3\]](#) Follow all federal, state, and local environmental regulations. Do not allow the chemical

to enter drains or waterways.

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